

# Technical Guide: 1,7-Bis-Boc-1,4,7-triazaheptane

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## Compound of Interest

Compound Name: 1,7-Bis-Boc-1,4,7-triazaheptane

Cat. No.: B1663945

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CAS Number: 117499-16-8[1][2][3][4][5]

This technical guide provides an in-depth overview of **1,7-Bis-Boc-1,4,7-triazaheptane**, a versatile intermediate compound widely utilized in drug development, bioconjugation, and organic synthesis.[6][7] This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

## Physicochemical and Product Data

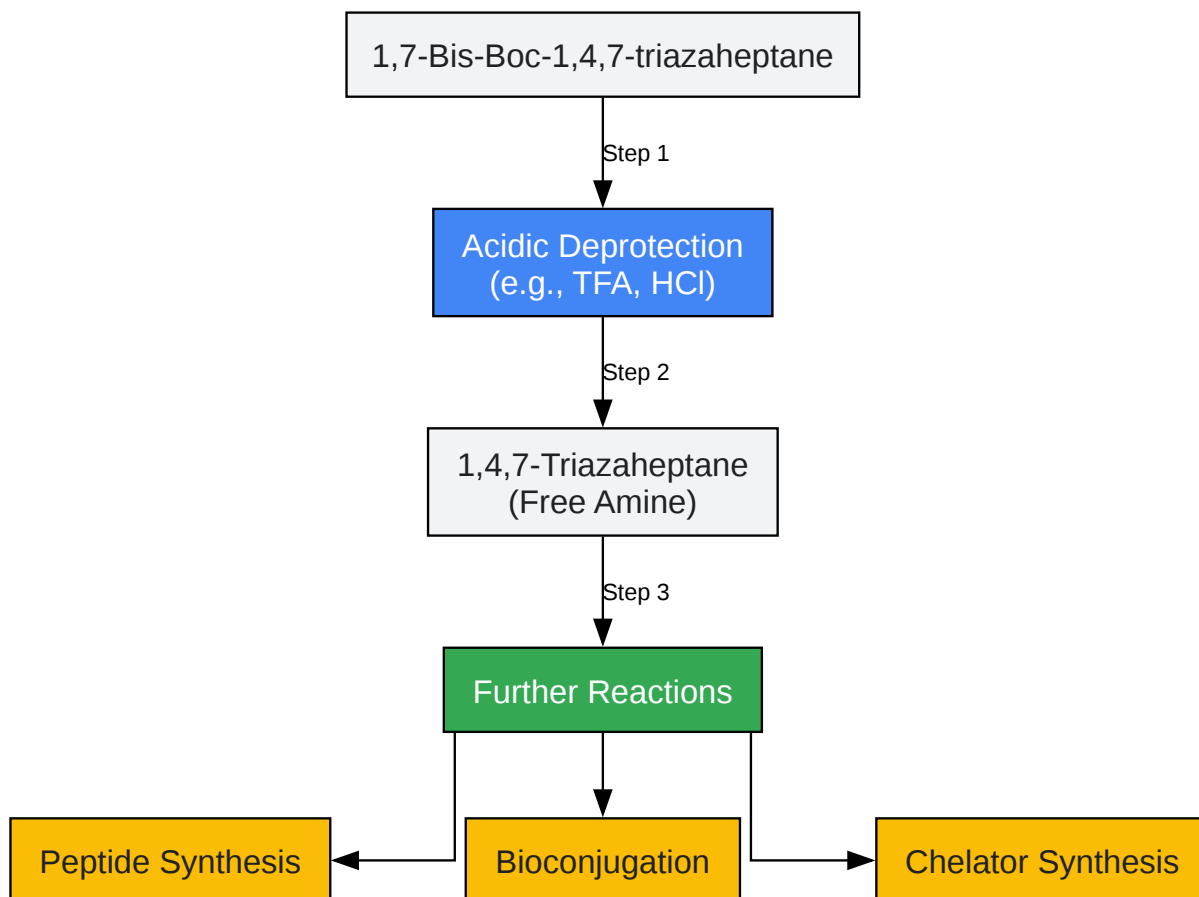
The following table summarizes the key quantitative data for **1,7-Bis-Boc-1,4,7-triazaheptane**.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>29</sub> N <sub>3</sub> O <sub>4</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Molecular Weight	303.40 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Purity	≥97% (NMR), 98%	<a href="#">[2]</a> <a href="#">[7]</a>
Appearance	Solid, semi-solid, lump, or liquid; Syrupy liquid to white solid	<a href="#">[1]</a> <a href="#">[7]</a>
Storage Temperature	2-8°C, -20°C	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	tert-butyl 2-({2-[(tert-butoxycarbonyl)amino]ethyl}amino)ethylcarbamate	<a href="#">[1]</a>
InChI Key	KNORWRWRHJAV-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a>
MDL Number	MFCD11226825	<a href="#">[1]</a> <a href="#">[7]</a>

## Core Applications and Workflow

**1,7-Bis-Boc-1,4,7-triazaheptane** is a crucial building block in synthetic chemistry due to its two terminal tert-butoxycarbonyl (Boc) protecting groups.[\[4\]](#) These groups allow for the selective protection of primary amine functionalities, which can be deprotected under acidic conditions to yield free amines.[\[2\]](#)[\[4\]](#) This workflow is fundamental to its application in the synthesis of more complex molecules, such as peptide-based drugs and bifunctional chelators for monoclonal antibody conjugates.[\[4\]](#)[\[6\]](#)

The general workflow for the utilization of **1,7-Bis-Boc-1,4,7-triazaheptane** is depicted in the following diagram.



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Caption: General workflow for the deprotection and functionalization of **1,7-Bis-Boc-1,4,7-triazaheptane**.

## Experimental Protocols

### Synthesis of 1,7-Bis-Boc-1,4,7-triazaheptane

A common method for the synthesis of **1,7-Bis-Boc-1,4,7-triazaheptane** (referred to as DiBoc-DETA in the literature) is provided below.<sup>[4]</sup>

Materials:

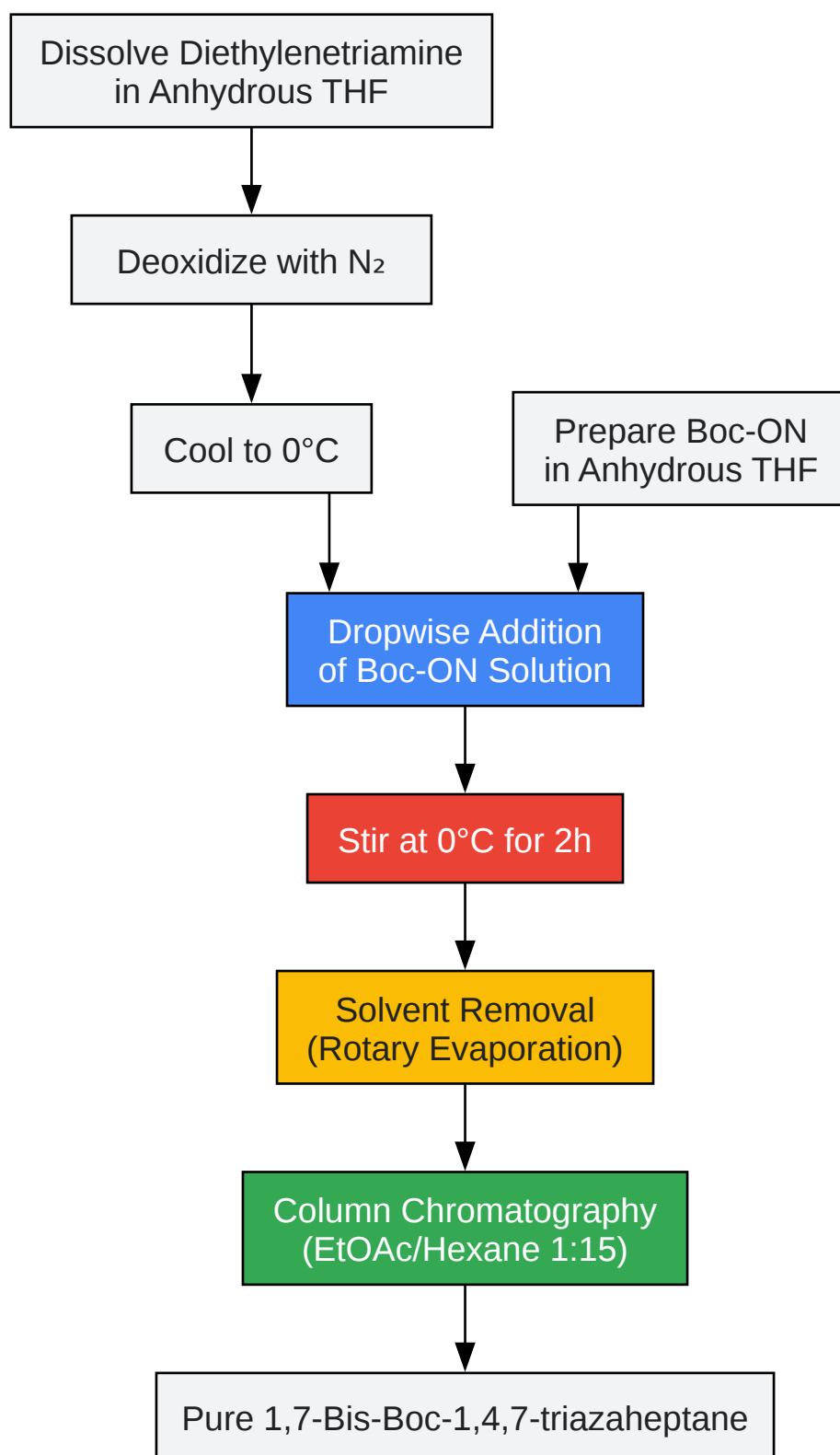
- Diethylenetriamine

- 2-(tert-butoxycarbonyloxyimino)-2-phenylacetonitrile (Boc-ON)
- Anhydrous tetrahydrofuran (THF)
- Ethyl acetate
- Hexane

Procedure:

- Dissolve diethylenetriamine (1.03 g, 10 mmol) in 10 mL of anhydrous THF.
- Deoxidize the solution by bubbling with nitrogen gas for 20 minutes.
- In a separate flask, dissolve a 3-fold molar amount of Boc-ON in 15 mL of anhydrous THF.
- Cool the diethylenetriamine solution to 0°C in an ice bath.
- Slowly add the Boc-ON solution dropwise to the cooled diethylenetriamine solution.
- Continue stirring the reaction mixture at 0°C for 2 hours.
- After the reaction is complete, remove the solvent by rotary evaporation under reduced pressure.
- The crude product is then purified by column chromatography using a solvent mixture of ethyl acetate and hexane (1:15, v/v) as the eluent.
- This procedure has been reported to yield the final product, **1,7-Bis-Boc-1,4,7-triazaheptane**, in a 90% yield.<sup>[4]</sup>

The following diagram illustrates the workflow for the synthesis protocol.



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Caption: Workflow for the synthesis of **1,7-Bis-Boc-1,4,7-triazaheptane**.

## Analytical Data

High-resolution mass spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) data have been reported for a derivative of this compound, confirming its structure.[3] While specific spectra for the title compound are not detailed in the provided search results, they are typically available from commercial suppliers.[2]

## Safety Information

**1,7-Bis-Boc-1,4,7-triazaheptane** is classified with the signal word "Warning".[1] The hazard statements associated with this compound are H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[1] Precautionary statements include P261 (Avoid breathing dust/fume/gas/mist/vapors/spray) and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1] For research use only. Not for human or veterinary use.[3]

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## References

- 1. 1,7-Bis-Boc-1,4,7-triazaheptane | 117499-16-8 [sigmaaldrich.com]
- 2. 1,7-BIS-BOC-1,4,7-TRIAZAHEPTANE, 117499-16-8 | BroadPharm [broadpharm.com]
- 3. 1,7-Bis-Boc-1,4,7-triazaheptane | 117499-16-8 | Benchchem [benchchem.com]
- 4. 1,7-Bis-boc-1,4,7-triazaheptane | 117499-16-8 [chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. chemimpex.com [chemimpex.com]
- 7. chemimpex.com [chemimpex.com]
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[<https://www.benchchem.com/product/b1663945#1-7-bis-boc-1-4-7-triazaheptane-cas-number>]

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